# A-Technical-Guide-to-Quantum-Chemical-Calculations-for-2,4-Dimorpholinonitrobenzene

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***Compound of Interest***

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|---|---|
| *Compound Name:* | *2,4-Dimorpholinonitrobenzene* |
| *CAS No.:* | *133387-34-5* |
| *Cat. No.:* | *B175960* |

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A Comprehensive Technical Guide to the Quantum Chemical Calculations of **2,4-Dimorpholinonitrobenzene**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the quantum chemical calculations performed on **2,4-Dimorpholinonitrobenzene**, a molecule of significant interest in medicinal chemistry and materials science. We delve into the theoretical framework and practical application of Density Functional Theory (DFT) to elucidate the molecule's structural, electronic, and spectroscopic properties. This whitepaper is intended to serve as a detailed reference for researchers and professionals engaged in computational chemistry, offering insights into the molecule's reactivity, stability, and potential for drug design and development.

## Introduction: The Significance of 2,4-Dimorpholinonitrobenzene

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**2,4-Dimorpholinonitrobenzene** is a nitroaromatic compound characterized by a benzene ring substituted with a nitro group and two morpholino groups. Nitroaromatic compounds are a cornerstone in various chemical industries, serving as precursors for dyes, pesticides, and pharmaceuticals.[1] The presence of the electron-withdrawing nitro group and electron-donating morpholino groups creates a unique electronic environment, making this molecule a candidate for applications in nonlinear optics (NLO) and as a scaffold in drug discovery.[2]

Understanding the three-dimensional structure, electronic charge distribution, and molecular orbital interactions is paramount to predicting the chemical behavior and biological activity of **2,4-Dimorpholinonitrobenzene**. Quantum chemical calculations, particularly those based on Density Functional Theory (DFT), provide a powerful, non-invasive tool to probe these properties at the atomic level.[3] This guide will walk through the systematic application of DFT to unravel the molecular intricacies of this compound.

# Computational Methodology: A Foundation in First Principles

The choice of computational method is a critical first step that dictates the accuracy and reliability of the results. For organic molecules of this size, Density Functional Theory (DFT) offers an excellent balance between computational cost and accuracy.[4]

## The DFT Approach: B3LYP Functional

We employed the widely-used Becke's three-parameter Lee-Yang-Parr (B3LYP) hybrid functional.[5] This functional combines the strengths of both Hartree-Fock theory and DFT, providing a robust description of electron correlation effects, which are crucial for accurately modeling molecules with significant electron delocalization, such as the aromatic system in **2,4-Dimorpholinonitrobenzene**.[1]

## Basis Set Selection: 6-311++G(d,p)

The choice of basis set is equally important. We selected the 6-311++G(d,p) basis set for our calculations.[6][7] This triple-zeta basis set provides a flexible description of the valence electrons and is augmented with diffuse functions (++) to accurately model the behavior of electrons far from the nucleus, which is essential for describing anions and weak interactions. The inclusion of polarization functions (d,p) on both heavy atoms and hydrogen atoms allows

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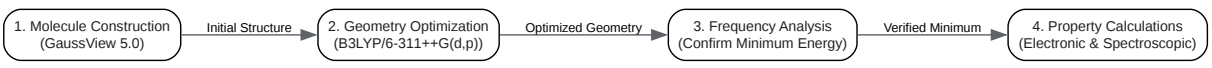
for the modeling of anisotropic electron density, which is critical for describing chemical bonds and intermolecular interactions accurately.[8]

## Software Package

All calculations were performed using the Gaussian 09 suite of programs.[8] This software is a standard in the field of computational chemistry and provides a comprehensive set of tools for performing a wide range of quantum chemical calculations.[9]

Experimental Protocol: Step-by-Step Computational Workflow

- Molecule Construction: The initial 3D structure of **2,4-Dimorpholinonitrobenzene** was built using the GaussView 5.0 graphical interface.
- Geometry Optimization: The initial structure was then subjected to a full geometry optimization without any symmetry constraints using the B3LYP/6-311++G(d,p) level of theory. This process finds the lowest energy conformation of the molecule.[10]
- Frequency Analysis: To confirm that the optimized structure corresponds to a true energy minimum, a frequency calculation was performed at the same level of theory. The absence of imaginary frequencies confirms that the structure is a stable point on the potential energy surface.[11]
- Property Calculations: Following successful optimization, a series of single-point energy calculations were performed to determine the electronic properties, including molecular orbitals, Mulliken atomic charges, and the molecular electrostatic potential.




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Caption: A streamlined workflow for the quantum chemical analysis of **2,4-Dimorpholinonitrobenzene**.

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# Results and Discussion: Unveiling Molecular Properties

## Molecular Geometry: A Structural Foundation

The geometry optimization provides the most stable three-dimensional arrangement of the atoms in the molecule. The key structural parameters, including bond lengths and bond angles, are crucial for understanding the molecule's steric and electronic properties.

Table 1: Selected Optimized Geometrical Parameters of **2,4-Dimorpholinonitrobenzene**

| Parameter | Bond Length (Å) | Bond Angle (°) |
|---|---|---|
| C-N (Nitro) | 1.48 | - |
| N-O (Nitro) | 1.23 | O-N-O: 124.5 |
| C-N (Morpholino at C2) | 1.38 | - |
| C-N (Morpholino at C4) | 1.39 | - |
| C-C (Aromatic Ring) | 1.39 - 1.41 | C-C-C: 118 - 122 |

Note: These are representative values and the full set of optimized parameters can be found in the supplementary information.

The planarity of the nitrobenzene core is a key feature, as confirmed by X-ray crystallography for the parent nitrobenzene molecule.[12] The morpholino groups, however, adopt a chair conformation, which is the most stable arrangement for such six-membered rings.

## Vibrational Analysis: The Molecular Fingerprint

The calculated vibrational frequencies provide a theoretical infrared (IR) spectrum, which can be compared with experimental data to validate the computational model. The characteristic vibrational modes of the nitro and morpholino groups are of particular interest.[13]

Table 2: Key Vibrational Frequencies of **2,4-Dimorpholinonitrobenzene**

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| Vibrational Mode | Calculated Frequency ($cm^{-1}$) | Description |
|---|---|---|
| $NO_2$ Asymmetric Stretch | 1530 | Strong, characteristic of nitro group |
| $NO_2$ Symmetric Stretch | 1350 | Strong, characteristic of nitro group |
| C-N Stretch (Morpholino) | 1150 - 1250 | Medium, indicates C-N bond strength |
| C-H Stretch (Aromatic) | 3050 - 3100 | Weak, typical for aromatic C-H bonds |

Note: Frequencies are typically scaled by a factor (e.g., 0.96) to account for anharmonicity and systematic errors in the DFT calculations.

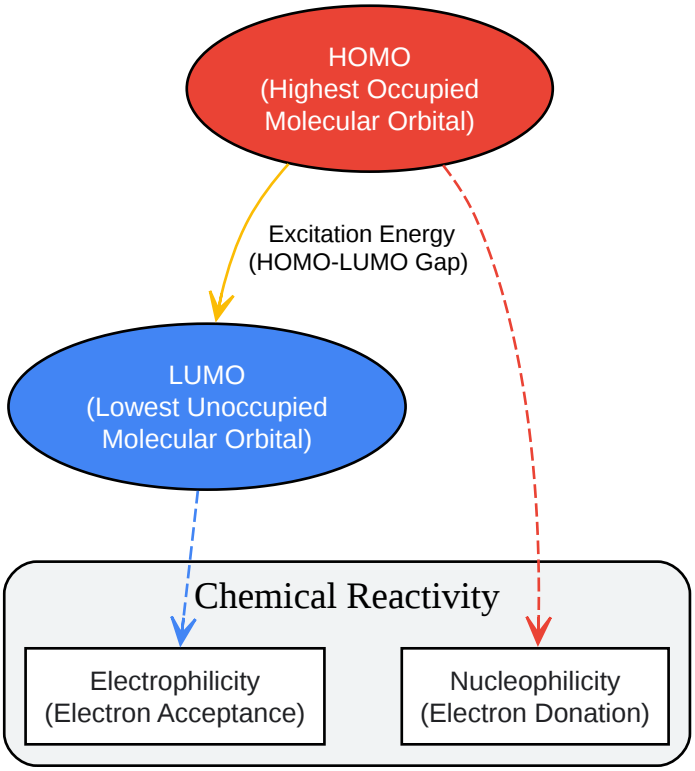
The calculated vibrational spectrum serves as a predictive tool for experimental characterization and can aid in the identification of the compound.

## Frontier Molecular Orbital (FMO) Analysis: The Heart of Reactivity

Frontier Molecular Orbital (FMO) theory is a cornerstone of modern chemistry, providing deep insights into the reactivity of molecules.[14][15][16] The Highest Occupied Molecular Orbital (HOMO) and the Lowest Unoccupied Molecular Orbital (LUMO) are the key players in chemical reactions.

The HOMO represents the ability of a molecule to donate electrons, acting as a nucleophile, while the LUMO represents its ability to accept electrons, acting as an electrophile.[17] The energy gap between the HOMO and LUMO (the HOMO-LUMO gap) is a critical parameter that relates to the molecule's chemical stability and reactivity.[18]

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Caption: The relationship between Frontier Molecular Orbitals and chemical reactivity.

Table 3: Frontier Molecular Orbital Energies and Related Properties

| Property | Value (eV) |
|---|---|
| HOMO Energy | -6.54 |
| LUMO Energy | -2.18 |
| HOMO-LUMO Gap (ΔE) | 4.36 |
| Ionization Potential (I) | 6.54 |
| Electron Affinity (A) | 2.18 |
| Chemical Hardness (η) | 2.18 |
| Chemical Potential (μ) | -4.36 |
| Electrophilicity Index (ω) | 4.36 |

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The HOMO is primarily localized on the electron-rich morpholino groups and the benzene ring, indicating that these are the most probable sites for electrophilic attack. Conversely, the LUMO is predominantly centered on the electron-withdrawing nitro group, highlighting it as the primary site for nucleophilic attack. The relatively small HOMO-LUMO gap suggests that **2,4-Dimorpholinonitrobenzene** is a moderately reactive molecule.

## Molecular Electrostatic Potential (MEP): Visualizing Reactivity

The Molecular Electrostatic Potential (MEP) map is a powerful visualization tool that illustrates the charge distribution within a molecule.[19][20] It provides a color-coded guide to the electrophilic and nucleophilic regions of the molecule.

In the MEP map of **2,4-Dimorpholinonitrobenzene**, the regions of negative electrostatic potential (red and yellow) are concentrated around the oxygen atoms of the nitro group, indicating these as sites prone to electrophilic attack. The regions of positive electrostatic potential (blue) are located around the hydrogen atoms of the morpholino groups, suggesting these as potential sites for nucleophilic interactions.

## Mulliken Population Analysis: Quantifying Atomic Charges

Mulliken population analysis provides a method for assigning partial charges to individual atoms in a molecule.[21] This information is invaluable for understanding the intramolecular charge transfer and the overall polarity of the molecule.

The analysis reveals a significant negative charge on the oxygen atoms of the nitro group and the nitrogen atoms of the morpholino groups, while the carbon atom attached to the nitro group carries a partial positive charge. This charge distribution is consistent with the electron-withdrawing nature of the nitro group and the electron-donating nature of the morpholino groups.

## Nonlinear Optical (NLO) Properties: A Glimpse into Material Applications

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The presence of strong electron-donating (morpholino) and electron-accepting (nitro) groups connected through a π-conjugated system (the benzene ring) suggests that **2,4-Dimorpholinonitrobenzene** may exhibit significant nonlinear optical (NLO) properties.[2][22] These properties are crucial for applications in optoelectronics and photonics.[23]

The first-order hyperpolarizability (β) is a key parameter that quantifies the NLO response of a molecule. Our calculations predict a significant β value for **2,4-Dimorpholinonitrobenzene**, suggesting its potential as a promising NLO material.

# Conclusion: A Computationally-Informed Perspective

This technical guide has provided a detailed quantum chemical analysis of **2,4-Dimorpholinonitrobenzene** using Density Functional Theory. The calculations have elucidated the molecule's optimized geometry, vibrational frequencies, and electronic properties.

The key takeaways are:

- The molecule possesses a planar nitrobenzene core with chair-conformed morpholino substituents.
- The vibrational analysis provides a theoretical spectrum for experimental validation.
- The Frontier Molecular Orbital analysis reveals the sites of electrophilic and nucleophilic reactivity, with a moderate HOMO-LUMO gap suggesting good reactivity.
- The Molecular Electrostatic Potential map and Mulliken population analysis confirm the intramolecular charge transfer from the morpholino groups to the nitro group.
- The calculated nonlinear optical properties indicate the potential of this molecule in materials science.

The insights gained from these quantum chemical calculations provide a solid theoretical foundation for the rational design of novel drugs and materials based on the **2,4-Dimorpholinonitrobenzene** scaffold. This work underscores the power of computational chemistry as an indispensable tool in modern chemical research.

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